

# Application Notes and Protocols for 2-Methylvaleric Acid

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## Compound of Interest

Compound Name: 2-Methylvaleric acid

Cat. No.: B147345

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This document provides detailed application notes and protocols for the safe handling and storage of **2-Methylvaleric acid** in a laboratory setting. Adherence to these guidelines is crucial for ensuring personnel safety and maintaining the integrity of the chemical.

## Chemical and Physical Properties

**2-Methylvaleric acid** is a colorless to pale yellow liquid with a pungent, acrid odor.<sup>[1][2]</sup> It is important to be familiar with its physical and chemical properties to handle it safely.

Table 1: Physical and Chemical Properties of **2-Methylvaleric Acid**

Property	Value	References
Molecular Formula	C6H12O2	[1]
Molecular Weight	116.16 g/mol	[3]
Appearance	Colorless to pale yellow liquid	[1][4]
Odor	Pungent, acrid	[1][2]
Boiling Point	196-198 °C (384.8 - 388.4 °F)	[5]
Melting Point	-85 °C	[1]
Flash Point	91 °C (195.8 °F)	[5]
Density	0.931 g/mL at 25 °C	[1][6]
Solubility in Water	13 g/L	[1][2]
Vapor Pressure	0.18 mmHg at 25 °C	[1]

## Safety and Hazard Information

**2-Methylvaleric acid** is classified as a corrosive and combustible liquid.[7] It can cause severe skin burns and eye damage.[7]

Table 2: Hazard Identification and Safety Precautions

Hazard	GHS Classification	Precautionary Statements	References
Health Hazards	Skin Corrosion/Irritation (Category 1B), Serious Eye Damage/Eye Irritation (Category 1)	Wear protective gloves, protective clothing, eye protection, and face protection. Wash skin thoroughly after handling. Do not breathe dust/fume/gas/mist/vapors/spray.	[5][7]
Fire Hazards	Combustible Liquid (Category 4)	Keep away from heat, sparks, open flames, and hot surfaces. No smoking. Use dry sand, dry chemical, or alcohol-resistant foam to extinguish.	[5][7]
Toxicological Data	LD50 Oral (Rat)	2040 mg/kg	[5][8]

## Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **2-Methylvaleric acid** to minimize exposure risk.

Table 3: Recommended Personal Protective Equipment (PPE)

PPE Type	Specification	References
Eye/Face Protection	Safety goggles and a face shield are required.	[5][8]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber) and impervious protective clothing.	[5][8]
Respiratory Protection	Use a NIOSH/MSHA-approved respirator with an appropriate cartridge for organic vapors if ventilation is inadequate.	[5]

## Experimental Protocols

### 4.1. Receiving and Unpacking

- Visually inspect the package for any signs of damage or leaks upon receipt.
- Wear appropriate PPE (lab coat, gloves, and safety glasses) before opening the package.
- Open the package in a well-ventilated area, preferably within a chemical fume hood.
- Verify that the container is properly labeled and sealed.
- Check for any damage to the primary container. If damaged, follow the spill cleanup protocol.
- Record the date of receipt on the container.

### 4.2. Handling and Dispensing

- All handling of **2-Methylvaleric acid** should be conducted in a well-ventilated laboratory, ideally within a certified chemical fume hood.[5]
- Ensure that an eyewash station and safety shower are readily accessible.[5]
- Wear the recommended PPE as detailed in Table 3.

- Ground and bond containers when transferring material to prevent static discharge.
- Use only compatible and clean equipment for dispensing (e.g., glass or corrosion-resistant materials).[8]
- Avoid inhalation of vapors and direct contact with skin and eyes.[5]
- After handling, wash hands and any exposed skin thoroughly.[5]

#### 4.3. Storage

- Store **2-Methylvaleric acid** in a tightly closed, original container in a dry, cool, and well-ventilated area.[5][7]
- Keep the container in a locked storage area accessible only to authorized personnel.[7][9]
- Store away from incompatible materials such as strong oxidizing agents, strong bases, and strong reducing agents.[5][7]
- Keep away from heat, sparks, open flames, and other sources of ignition.[5][7]
- The recommended storage temperature is room temperature.[1]

#### 4.4. Spill and Leak Procedures

- Small Spills:
  - Evacuate the immediate area.
  - Wear appropriate PPE, including respiratory protection.
  - Contain the spill using an inert absorbent material (e.g., sand, vermiculite, or commercial sorbent pads).
  - Carefully collect the absorbed material into a labeled, sealed container for hazardous waste disposal.
  - Clean the spill area with a suitable solvent, followed by washing with soap and water.

- Large Spills:
  - Evacuate the laboratory and alert personnel in adjacent areas.
  - Activate the fire alarm if there is a risk of fire.
  - Contact the institution's emergency response team immediately.
  - Do not attempt to clean up a large spill without proper training and equipment.

#### 4.5. Waste Disposal

- Dispose of **2-Methylvaleric acid** and any contaminated materials as hazardous chemical waste.
- Follow all local, state, and federal regulations for hazardous waste disposal.[\[5\]](#)
- Do not pour waste down the drain.[\[5\]](#)
- Use a licensed hazardous waste disposal company.

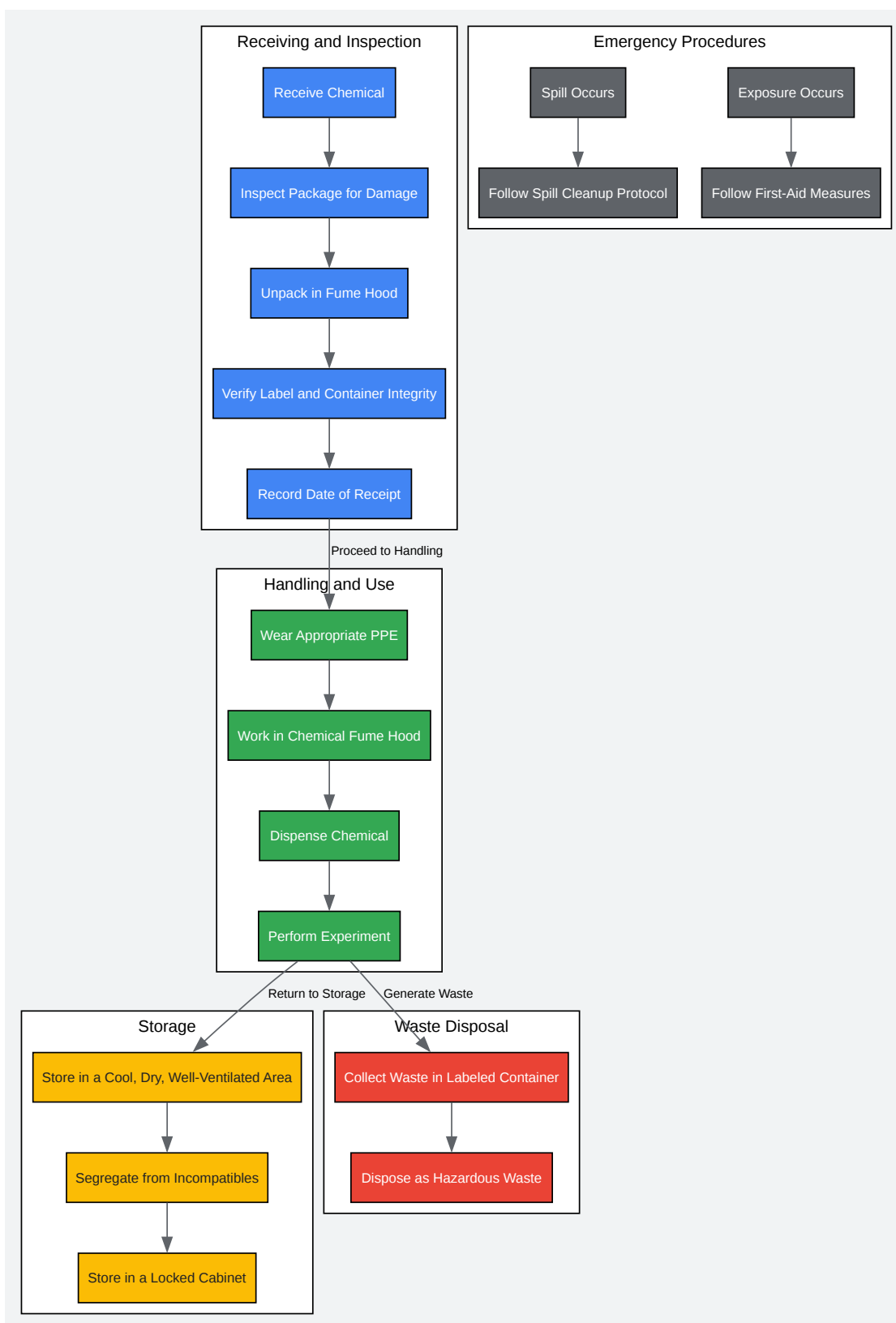
## First-Aid Measures

Table 4: First-Aid Procedures for **2-Methylvaleric Acid** Exposure

Exposure Route	First-Aid Procedure	References
Inhalation	Move the victim to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.	[5]
Skin Contact	Immediately remove all contaminated clothing. Rinse skin with plenty of water for at least 15 minutes. Seek immediate medical attention.	[5]
Eye Contact	Immediately rinse eyes with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.	[5]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.	[5]

## Logical Workflow Diagram

The following diagram illustrates the logical workflow for the safe handling and storage of **2-Methylvaleric acid** in the laboratory.



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## References

- 1. chembk.com [chembk.com]
- 2. 2-METHYLVALERIC ACID | 97-61-0 [chemicalbook.com]
- 3. 2-Methylvaleric acid | C<sub>6</sub>H<sub>12</sub>O<sub>2</sub> | CID 7341 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 2-methyl valeric acid [thegoodscentscompany.com]
- 5. fishersci.com [fishersci.com]
- 6. 2-メチル吉草酸 98% | Sigma-Aldrich [sigmaaldrich.com]
- 7. sigmaaldrich.com [sigmaaldrich.com]
- 8. tcichemicals.com [tcichemicals.com]
- 9. 2-METHYLVALERIC ACID - Safety Data Sheet [chemicalbook.com]
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